

Application Notes and Protocols for SCO-L-Lysine in Live Cell Imaging

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Compound of Interest

Compound Name: SCO-L-Lysine

Cat. No.: B12381801

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Introduction

SCO-L-Lysine is a non-canonical amino acid derivative that incorporates a strained cyclooctyne (SCO) moiety. This functional group makes it a powerful tool for bioorthogonal chemistry, enabling the precise labeling of proteins and other biomolecules in living cells. The primary application of **SCO-L-Lysine** in live cell imaging is through the inverse-electron-demand Diels-Alder (iEDDA) reaction, a type of "click chemistry" that occurs rapidly and specifically with a tetrazine-functionalized probe, such as a fluorescent dye.^{[1][2][3][4]} This technology allows for the site-specific attachment of imaging agents to a protein of interest (POI) without perturbing the native cellular environment, providing a robust method for studying protein localization, trafficking, and dynamics in real-time.^[5]

The key advantage of the SCO-tetrazine ligation is its exceptionally fast reaction kinetics and high specificity, which minimizes background fluorescence and allows for imaging with high signal-to-noise ratios. Furthermore, the development of fluorogenic tetrazine probes, which exhibit a significant increase in fluorescence upon reaction with the SCO group, enables "no-wash" imaging, simplifying experimental workflows and reducing cell stress.

Principle of SCO-L-Lysine Labeling

The use of **SCO-L-Lysine** for live cell imaging is a two-step process. First, **SCO-L-Lysine** is incorporated into the protein of interest. This is typically achieved by genetic code expansion, where an orthogonal aminoacyl-tRNA synthetase/tRNA pair is used to incorporate **SCO-L-Lysine** in response to a specific codon (e.g., an amber stop codon, UAG) engineered into the gene of the target protein. Once the protein is expressed and incorporates **SCO-L-Lysine**, a cell-permeable tetrazine-conjugated fluorescent dye is added to the cell culture medium. The tetrazine dye then specifically reacts with the SCO group on the target protein via the iEDDA reaction, resulting in a fluorescently labeled protein that can be visualized using fluorescence microscopy.

Key Applications

- **Protein Localization and Trafficking:** Visualize the subcellular localization of a target protein in real-time and track its movement between different cellular compartments.
- **Receptor Dynamics:** Study the internalization, recycling, and degradation of cell surface receptors in response to ligand binding or other stimuli.
- **Pulse-Chase Labeling:** Investigate the dynamics of protein synthesis, maturation, and degradation by labeling a specific population of newly synthesized proteins.
- **Super-Resolution Microscopy:** The small size of the fluorescent probe and the specificity of the labeling are advantageous for advanced imaging techniques like STED and SOFI microscopy, allowing for visualization at the nanoscale.
- **Dual-Color Imaging:** By using orthogonal bioorthogonal chemistries, it is possible to label two different proteins simultaneously in the same cell.

Data Presentation

The following table summarizes typical quantitative data that should be acquired when validating the use of **SCO-L-Lysine** for live cell imaging of a new protein of interest.

Parameter	Description	Typical Values/Considerations
Labeling Efficiency	The percentage of target protein molecules that are successfully labeled with the fluorescent probe.	Determined by in-gel fluorescence or quantitative mass spectrometry. Aim for >50% for robust imaging.
Signal-to-Noise Ratio (SNR)	The ratio of the fluorescence intensity of the labeled protein to the background fluorescence.	An SNR of >5 is generally considered good for clear imaging. Fluorogenic probes can significantly increase SNR.
Reaction Kinetics (t _{1/2})	The time required for half of the SCO-L-Lysine-containing protein to react with the tetrazine probe.	Typically in the range of seconds to minutes for iEDDA reactions.
Photostability	The resistance of the fluorescently labeled protein to photobleaching during image acquisition.	Varies depending on the fluorescent dye used. Important for time-lapse imaging.
Cell Viability	Assessment of cellular health after incorporation of SCO-L-Lysine and labeling with the tetrazine probe.	Should be >95% as determined by assays like Trypan Blue exclusion or MTT assay to ensure the labeling process is not cytotoxic.

Experimental Protocols

Protocol 1: Genetic Incorporation of SCO-L-Lysine into a Protein of Interest

This protocol describes the transient transfection of mammalian cells for the expression of a target protein containing **SCO-L-Lysine**.

Materials:

- Mammalian cell line (e.g., HEK293T, HeLa)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Plasmid encoding the protein of interest with an in-frame amber (TAG) codon at the desired labeling site.
- Plasmid encoding the orthogonal aminoacyl-tRNA synthetase/tRNA pair for **SCO-L-Lysine** (e.g., a PylRS derivative).
- **SCO-L-Lysine** solution (sterile, stock solution in a compatible solvent like DMSO or PBS)
- Transfection reagent (e.g., Lipofectamine 3000)
- Glass-bottom imaging dishes

Procedure:

- Cell Seeding: The day before transfection, seed cells in glass-bottom imaging dishes at a density that will result in 70-80% confluency at the time of transfection.
- Transfection:
 - Co-transfect the cells with the plasmid encoding the protein of interest and the plasmid for the orthogonal synthetase/tRNA pair using a suitable transfection reagent according to the manufacturer's instructions.
- **SCO-L-Lysine** Incubation:
 - Immediately after transfection, add **SCO-L-Lysine** to the cell culture medium to a final concentration of 100-500 μ M.
- Protein Expression:
 - Incubate the cells for 24-48 hours at 37°C in a 5% CO₂ incubator to allow for protein expression and incorporation of **SCO-L-Lysine**.

Protocol 2: Live Cell Imaging of SCO-L-Lysine-Containing Proteins

This protocol describes the labeling of the **SCO-L-Lysine**-tagged protein with a tetrazine-fluorophore conjugate for live-cell imaging.

Materials:

- Cells expressing the **SCO-L-Lysine**-containing protein of interest (from Protocol 1)
- Live-cell imaging medium (e.g., FluoroBrite DMEM)
- Tetrazine-conjugated fluorescent dye (e.g., Tetrazine-SiR, Tetrazine-TMR; stock solution in DMSO)
- Fluorescence microscope equipped with a live-cell incubation chamber (37°C, 5% CO₂) and appropriate filter sets for the chosen fluorophore.

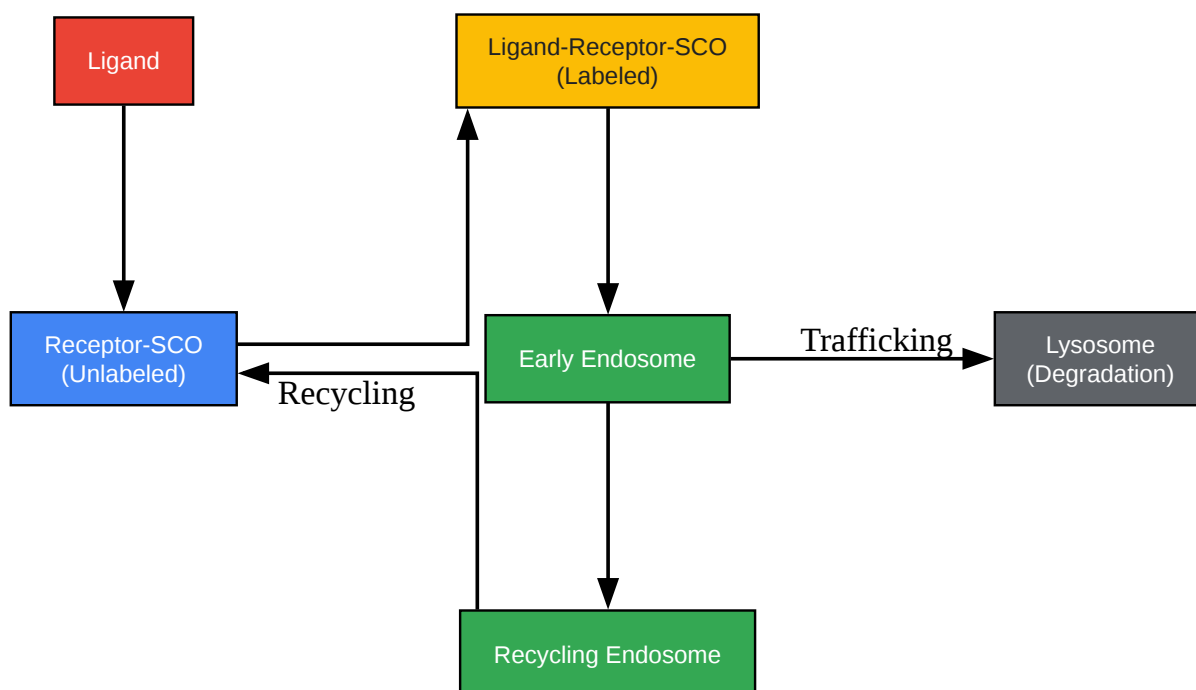
Procedure:

- Cell Preparation:
 - Gently wash the cells twice with pre-warmed live-cell imaging medium to remove any residual **SCO-L-Lysine** from the culture medium.
- Labeling:
 - Prepare a working solution of the tetrazine-fluorophore in pre-warmed live-cell imaging medium. The optimal concentration should be determined empirically but typically ranges from 1-10 µM.
 - Add the labeling solution to the cells and incubate for 15-60 minutes at 37°C. For fluorogenic probes, imaging can commence immediately without a wash step.
- Washing (if necessary):
 - If using a non-fluorogenic probe, gently wash the cells two to three times with pre-warmed live-cell imaging medium to remove unbound dye and reduce background fluorescence.

- Live Cell Imaging:
 - Place the imaging dish on the microscope stage within the pre-heated and CO₂-controlled chamber.
 - Acquire images using the appropriate laser lines and emission filters for the chosen fluorophore.
 - For time-lapse imaging, define the imaging intervals and duration based on the biological process being studied.

Visualizations

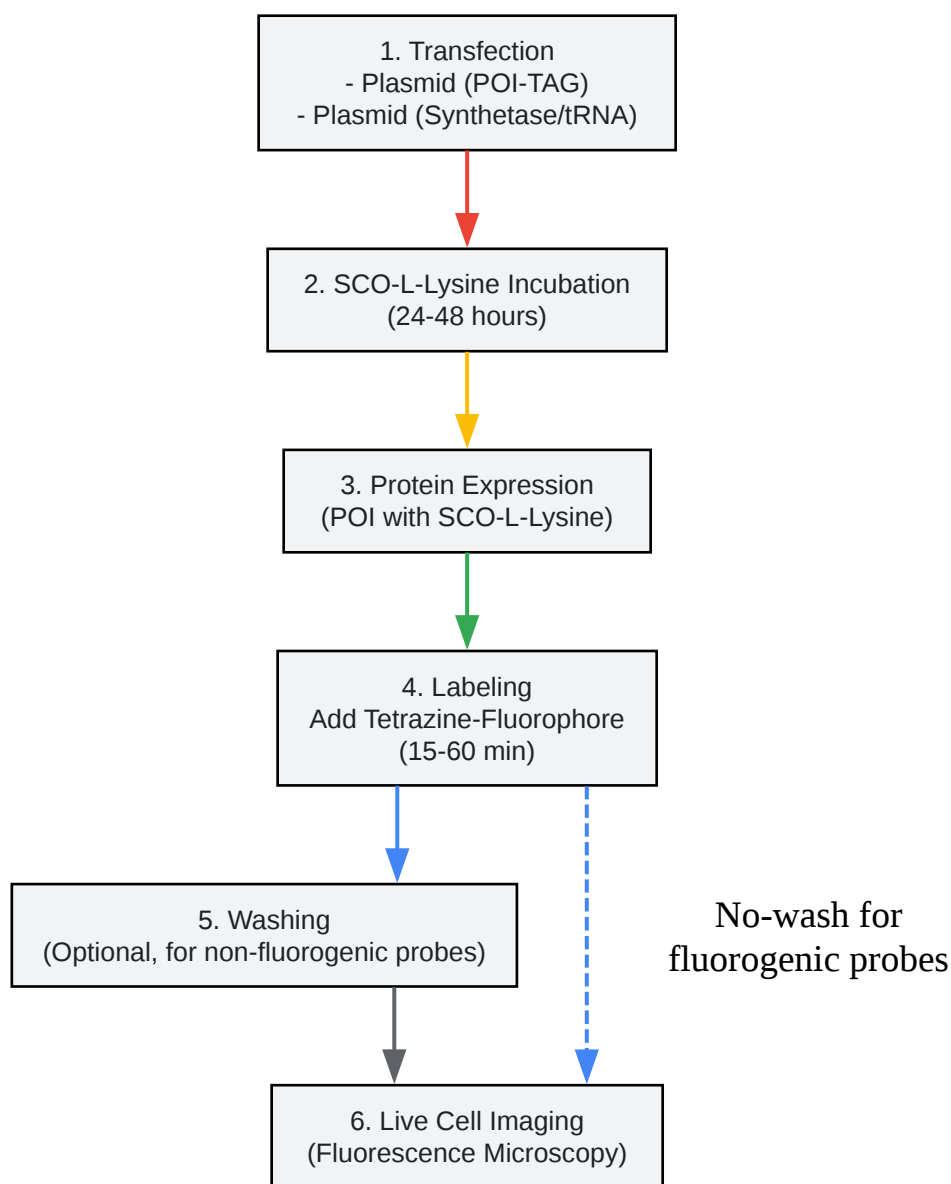
Signaling Pathway Diagram



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Caption: Visualization of a generic receptor trafficking pathway that can be studied using **SCO-L-Lysine** labeling.

Experimental Workflow



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Caption: Experimental workflow for live cell imaging using **SCO-L-Lysine**.

iEDDA Reaction Mechanism

Note: The above DOT script for the iEDDA reaction is a template. For actual rendering, the IMG SRC placeholders would need to be replaced with URLs to images of the chemical structures, as DOT language does not directly render complex chemical drawings. For the purpose of this response, a simplified logical diagram is provided below.



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Caption: The inverse-electron-demand Diels-Alder (iEDDA) reaction between **SCO-L-Lysine** and a tetrazine probe.

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